

Introduction: The Significance of the Benzoxazolinate Moiety

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Compound of Interest

Compound Name: *Benzoxazolinate*

Cat. No.: B034429

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Benzoxazolinate is a rare bis-heterocyclic chemical scaffold that serves as a crucial building block for a range of bioactive natural products.^[1] First identified in the potent enediyne antitumor antibiotic C-1027, this moiety is essential for the biological activity of its parent compounds.^{[1][2]} Its rigid, planar structure allows it to interact with biological macromolecules such as proteins and DNA. Specifically, it can intercalate into the minor groove of DNA, which positions the associated cytotoxic warhead (like the enediyne core of C-1027) to induce DNA cleavage.^[1] The discovery of biosynthetic gene clusters (BGCs) responsible for producing **benzoxazolinate**-containing compounds in a wide array of bacteria—from terrestrial to marine and from pathogens to biocontrol agents—suggests it plays a significant ecological role and represents an untapped resource for novel therapeutics.^{[3][4]}

The Role of Benzoxazolinate in Secondary Metabolism: A Precursor, Not a Signal

Current research establishes the primary role of **benzoxazolinate** in microbial secondary metabolism as a foundational precursor for a class of natural products known as benzobactins.^{[1][5]} Unlike diffusible signaling molecules that regulate gene expression in distant pathways, **benzoxazolinate** is a key structural component synthesized and then incorporated into larger molecules by Non-Ribosomal Peptide Synthetase (NRPS) machinery.^{[1][3]}

The process involves:

- Biosynthesis: The **benzoxazolinate** core is synthesized through a dedicated enzymatic pathway.
- NRPS-Mediated Assembly: The completed **benzoxazolinate** moiety is then activated and loaded onto an NRPS assembly line, where it is condensed with other amino acid building blocks to form a larger, more complex peptide-based natural product.[1][5]

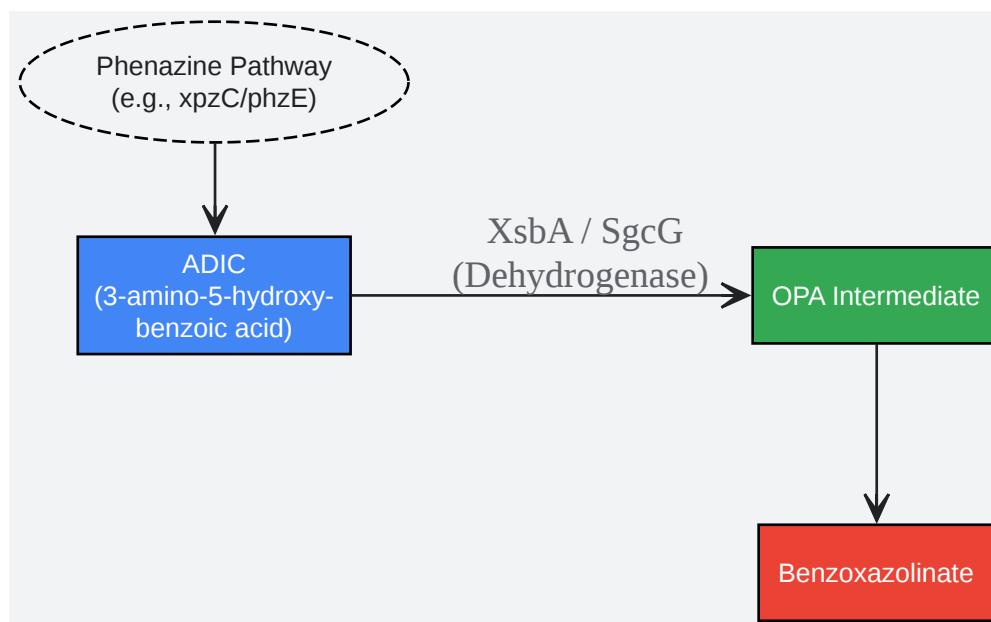
The **benzoxazolinate**-containing final products, the benzobactins, are the bioactive molecules that confer an ecological advantage to the producing organism, for instance, through antimicrobial or antitumor activity.[4][6]

The Benzoxazolinate Biosynthetic Pathway

The biosynthesis of **benzoxazolinate** has been elucidated through genetic and biochemical studies, primarily in *Xenorhabdus szentirmaii* and *Pseudomonas chlororaphis*.[1][3] The pathway relies on a precursor, 3-amino-5-hydroxy-benzoic acid (ADIC), which is often "borrowed" from other secondary metabolite pathways, such as that for phenazines.[1][4]

The key enzymatic steps are:

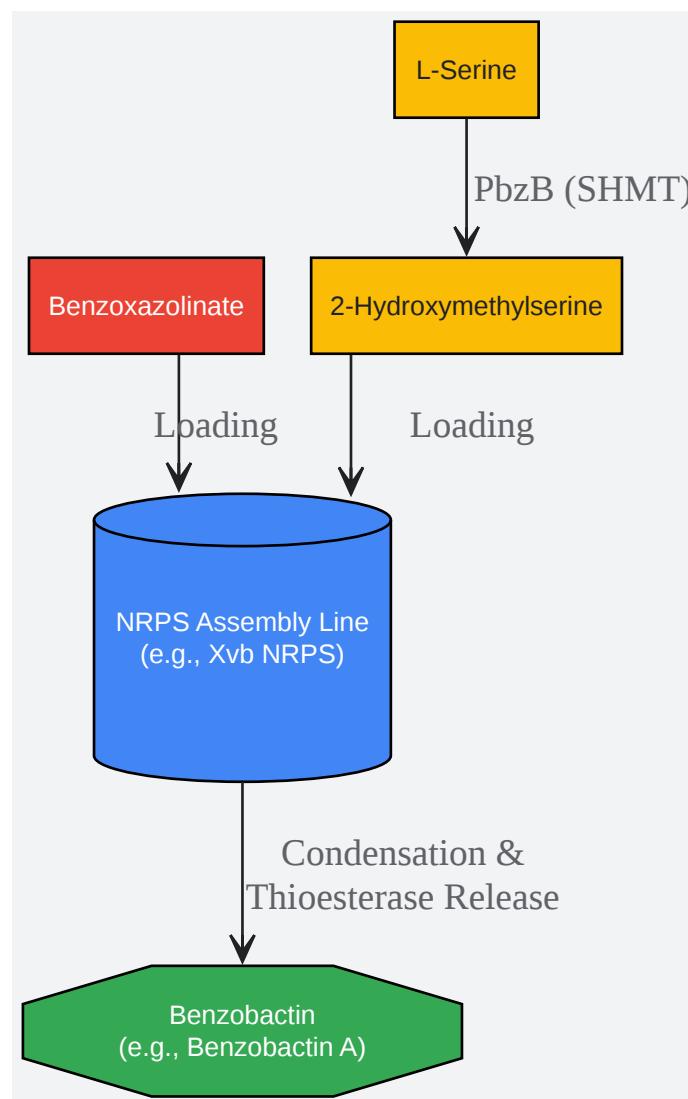
- Precursor Formation: An ADIC synthase, such as XpzC or PhzE, produces the ADIC precursor.[1][3]
- Conversion to OPA: An FMN-dependent and [Fe-S]-containing dehydrogenase, such as XsbA (homologous to SgcG), is proposed to convert ADIC into 2-amino-3-(enolpyruvyl)-1-cyclohexene-1-carboxylate (OPA).[1]
- Final Cyclization: A putative acyl AMP-ligase, XsbC, catalyzes the final intramolecular cyclization of OPA to form the **benzoxazolinate** moiety. This step is ATP-dependent and is the defining reaction in the formation of the core structure.[1][3] Deletion of the xsbC gene completely abolishes **benzoxazolinate** production.[1]

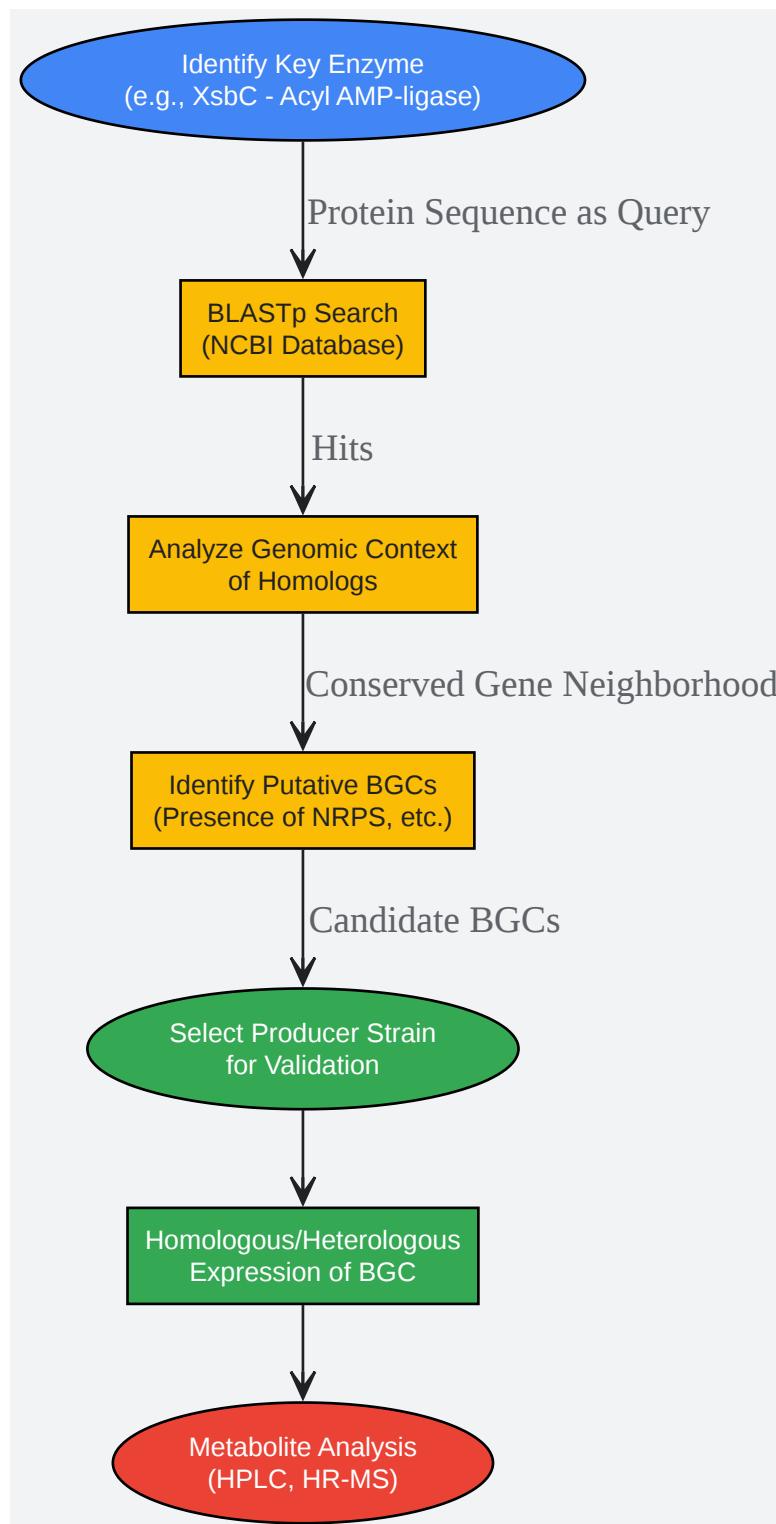


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Caption: Biosynthesis of the **benzoxazolinate** core from the precursor ADIC.

Once synthesized, the **benzoxazolinate** is loaded onto an NRPS for incorporation into benzobactins. A key precursor for benzobactin assembly is the non-proteinogenic amino acid 2-hydroxymethylserine, produced by a specialized serine hydroxymethyltransferase (SHMT) called PbzB.[1][3]





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